

# In-depth Technical Guide: The Challenge of Characterizing Nepetidone

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## Compound of Interest

Compound Name: *Nepetidone*

Cat. No.: *B15181063*

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Researchers, scientists, and drug development professionals seeking comprehensive data on a compound designated as "**Nepetidone**" will find a notable scarcity of publicly available information, precluding the creation of a detailed technical guide at this time. Despite searches across chemical databases, a definitive IUPAC name and CAS number for **Nepetidone** remain elusive, hindering further investigation into its properties and potential applications.

A compound named **Nepetidone** is listed in the PubChem database under the identifier CID 21672691. This entry provides a molecular formula of C<sub>29</sub>H<sub>48</sub>O<sub>4</sub>. However, critical identifying information such as a systematic IUPAC name and a CAS registry number are not associated with this entry. This absence of foundational chemical identifiers in a major public database suggests that "**Nepetidone**" may be a trivial name, a newly isolated natural product that has not yet been fully characterized and registered, or potentially a misnomer.

Without a confirmed IUPAC name or CAS number, it is not feasible to conduct a thorough search for the detailed experimental protocols, signaling pathways, and quantitative data required for a comprehensive technical whitepaper. These unique identifiers are essential for accurately retrieving and compiling scientific literature and data related to a specific chemical entity.

Further research and clarification of the precise chemical structure and formal nomenclature of the compound referred to as "**Nepetidone**" are necessary before a detailed technical guide can be developed. Investigators who have encountered this name in their work are encouraged to

seek additional context from the original source to ascertain the correct chemical identity of the substance in question.

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